

Application Notes and Protocols: DNP-PLGLWAR-NH2

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Compound of Interest

Compound Name: Dnp-PLGLWAr-NH2

Cat. No.: B12368068

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DNP-PLGLWAR-NH2 is a synthetic peptide substrate commonly used for assaying the activity of collagenases and gelatinases, including various Matrix Metalloproteinases (MMPs). The peptide incorporates a dinitrophenyl (DNP) group, which acts as a quencher, and its cleavage by enzymes can be monitored to quantify enzymatic activity. Proper preparation and storage of **DNP-PLGLWAR-NH2** solutions are critical for obtaining accurate and reproducible experimental results. These notes provide detailed protocols and guidelines for the handling of this peptide.

Physicochemical Properties and Solubility

The solubility of a peptide is determined by its amino acid sequence and modifications. The sequence of **DNP-PLGLWAR-NH2** is {Dnp}-Pro-Leu-Gly-Leu-Trp-Ala-{d-Arg}-NH2. Based on its composition, the peptide has a net positive charge, which dictates the appropriate solvents for reconstitution.

Table 1: Solubility Guidelines for **DNP-PLGLWAR-NH2**

Property	Value/Recommendation
Sequence	{Dnp}-Pro-Leu-Gly-Leu-Trp-Ala-{d-Arg}-NH ₂
Molecular Weight	977.08 g/mol [1]
Net Charge	Positive (+1)
Primary Solvent	Sterile, deionized water. [1]
Secondary Solvent	If solubility in water is limited, use a 10-30% aqueous acetic acid solution. [1]
Tertiary Solvent	For highly concentrated or difficult-to-dissolve solutions, a small amount of DMSO can be used, followed by dilution with the aqueous buffer of choice. [1]

Experimental Protocol: Solution Preparation

This protocol details the steps for reconstituting lyophilized **DNP-PLGLWAR-NH₂** to a desired stock concentration.

Materials:

- Lyophilized **DNP-PLGLWAR-NH₂** peptide
- Sterile, deionized water
- 10-30% acetic acid solution (if required)
- DMSO (if required)
- Calibrated micropipettes
- Vortex mixer
- Low-protein-binding microcentrifuge tubes

Procedure:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.
- Initial Solubilization:
 - Briefly centrifuge the vial to ensure all lyophilized powder is at the bottom.
 - Based on the desired stock concentration, calculate the required volume of solvent.
 - Add the calculated volume of sterile, deionized water to the vial.
- Mixing:
 - Gently vortex the vial for 10-20 seconds to mix.
 - Visually inspect the solution to ensure the peptide has completely dissolved.
- Troubleshooting Insolubility:
 - If the peptide does not fully dissolve in water, sonicate the solution for a few minutes.
 - If solubility issues persist, add 10-30% acetic acid dropwise while vortexing until the peptide dissolves.
 - For very hydrophobic peptides that remain insoluble, a small amount of an organic solvent like DMSO can be used initially to dissolve the peptide, which can then be diluted with water or buffer to the final concentration.[\[1\]](#)
- Aliquoting and Storage:
 - Once the peptide is fully dissolved, divide the stock solution into smaller, single-use aliquots in low-protein-binding tubes.
 - Store the aliquots at -20°C or -80°C.

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References

- 1. medchemexpress.com [medchemexpress.com]
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